Klenow fragment labeling efficiency with Sulfo-Cy3 dUTP

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Compound of Interest

Compound Name:	*Sulfo-Cyanine3 dUTP*
Cat. No.:	*B1193667*

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Application Note & Protocol

Topic: High-Efficiency Enzymatic DNA Labeling with Klenow Fragment (3'→5' exo-) and Sulfo-Cy3 dUTP

For: Researchers, scientists, and drug development professionals.

Abstract

This document provides a comprehensive guide and a detailed protocol for the efficient labeling of DNA probes using the Klenow Fragment (3'→5' exo-) in conjunction with Sulfo-Cy3 dUTP. We delve into the underlying principles of the random priming method, offer a step-by-step experimental workflow, and provide methods for assessing labeling efficiency. The causality behind critical protocol steps is explained to empower researchers to optimize the reaction for their specific needs. This guide is designed to enable the reliable production of high-quality, fluorescently labeled DNA probes suitable for a wide range of molecular biology applications, including Fluorescence in situ Hybridization (FISH), microarrays, and blotting techniques.[1]

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Introduction: The Synergy of Klenow Fragment and Fluorescent dNTPs

The ability to attach reporter molecules to DNA is fundamental to modern molecular biology.[1] Among the various enzymatic methods, random priming has emerged as a robust and versatile technique for generating uniformly labeled DNA probes from small amounts of template DNA.[2][3]

The Enzyme: Klenow Fragment (3'→5' exo-)

The Klenow Fragment is the large domain of E. coli DNA Polymerase I, produced by proteolytic cleavage.[4][5] This process removes the 5'→3' exonuclease domain while retaining the crucial 5'→3' polymerase and 3'→5' exonuclease (proofreading) activities.[6] For labeling applications, a further engineered version, Klenow Fragment (3'→5' exo-), is superior.[7][8] This mutant lacks both the 5'→3' and 3'→5' exonuclease activities.[7][9] The absence of the 3'→5' proofreading function is critical as it prevents the enzyme from excising the newly incorporated, bulky fluorescent nucleotide, thereby maximizing labeling efficiency.[4]

The Label: Sulfo-Cy3 dUTP

Sulfo-Cy3 dUTP is a deoxyuridine triphosphate analog covalently linked to a sulfonated cyanine 3 dye.[10][11] Cyanine dyes are renowned for their high quantum yield, photostability, and bright fluorescence.[12][13] The addition of sulfonate groups renders the molecule highly water-soluble, which reduces aggregation and improves its performance in aqueous enzymatic reactions.[14] Sulfo-Cy3 has an excitation maximum around 555 nm and an emission maximum at approximately 570 nm, placing it in the bright orange-red portion of the visible spectrum.[10][13]

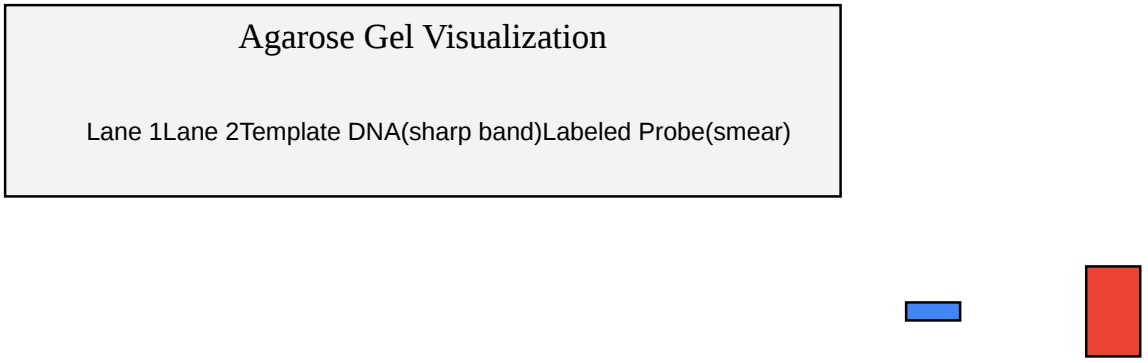
This application note details the protocol for leveraging the processive polymerase activity of Klenow Fragment (exo-) to efficiently incorporate Sulfo-Cy3 dUTP into newly synthesized DNA strands primed by random oligonucleotides.

Principle of the Method: Random Primed Labeling

The random primed labeling technique is a powerful method for generating highly sensitive probes from a denatured DNA template.[2][15] The process involves three key steps, which are

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initiated by the thermal denaturation of the double-stranded DNA template.



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